

Quantitative analysis of flecainide in pediatric plasma samples using a deuterated internal standard.

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Compound of Interest

Compound Name: *Flecainide-D4 acetate*

Cat. No.: *B12420231*

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Application Note: Quantitative Analysis of Flecainide in Pediatric Plasma via LC-MS/MS

Abstract & Clinical Context

Flecainide is a Class Ic antiarrhythmic agent frequently prescribed for the management of fetal and pediatric supraventricular tachycardia (SVT). While effective, it possesses a narrow therapeutic index (0.2 – 1.0 mg/L). In pediatric populations—particularly neonates—pharmacokinetics are highly variable due to immature renal function and dietary factors (e.g., milk interference).

The Challenge: Standard adult assays often require 200–500 µL of plasma, a volume ethically and physiologically difficult to obtain from neonates. Furthermore, endogenous phospholipids in plasma can cause significant ion suppression in electrospray ionization (ESI), compromising accuracy.

The Solution: This protocol details a high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method requiring only 50 µL of plasma.^{[1][2][3]} It utilizes a

deuterated internal standard (Flecainide-d4) to actively compensate for matrix effects and recovery variations, ensuring robust quantitation for pediatric TDM.

Experimental Strategy & Causality

Why Deuterated Internal Standard (Flecainide-d4)?

In LC-MS/MS, structural analogs (e.g., encainide) may separate chromatographically from the analyte. If matrix suppression zones (typically from phospholipids) occur at the flecainide retention time but not the analog's, quantification will be biased.

- Mechanism: Flecainide-d4 co-elutes with the analyte.^[1] Therefore, any ionization suppression or enhancement affects both the drug and the IS equally. The ratio of Analyte Area / IS Area remains constant, self-correcting the result.

Why Protein Precipitation (PPT) over SPE?

While Solid Phase Extraction (SPE) yields cleaner extracts, it is labor-intensive and costly for routine TDM.

- Decision: We utilize a simplified Protein Precipitation (PPT) with Methanol:Acetonitrile (50:50). This mixture provides a balance of solubility and protein removal efficiency.
- Mitigation: To counter the "dirtier" nature of PPT, we employ a high-efficiency C18 column and a divert valve to send early-eluting salts and late-eluting phospholipids to waste, protecting the mass spectrometer.

Materials and Reagents

- Analyte: Flecainide Acetate (Certified Reference Material).
- Internal Standard: Flecainide-d4 (hydrochloride or acetate salt).
- Solvents: LC-MS Grade Methanol, Acetonitrile, Water.
- Additives: Formic Acid (FA), Ammonium Formate (AmForm).
- Matrix: Drug-free human plasma (K2EDTA or Lithium Heparin).

Sample Preparation Protocol (Microsampling)

Strict Adherence Warning: Do not let samples dry out completely during evaporation if using a dry-down step, as flecainide can adsorb to glass. This protocol uses a "dilute-and-shoot" approach to minimize losses.

Step-by-Step Workflow

- IS Working Solution: Prepare Flecainide-d4 at 500 ng/mL in Methanol.
- Aliquot: Transfer 50 μ L of patient plasma (or Calibrator/QC) into a 1.5 mL microcentrifuge tube or 96-well plate.
- Precipitation: Add 150 μ L of IS Working Solution (precipitating agent).
 - Note: This 1:3 ratio ensures adequate protein crash without over-diluting the sample.
- Vortex: Mix vigorously for 30 seconds.
- Centrifugation: Spin at 10,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 μ L of the clear supernatant to an autosampler vial containing 100 μ L of 0.1% Formic Acid in Water.
 - Causality: Diluting the organic supernatant with aqueous buffer focuses the peak on the LC column, preventing "solvent effects" (peak fronting) during injection.

Workflow Visualization



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Figure 1: Microsampling extraction workflow designed to maximize recovery from low-volume pediatric samples.

LC-MS/MS Instrumentation & Conditions

System: UHPLC coupled to Triple Quadrupole Mass Spectrometer.

Chromatographic Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m) or equivalent.
- Mobile Phase A: 2 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Why Ammonium Formate? It stabilizes the pH and improves ionization efficiency for basic drugs like flecainide.
- Flow Rate: 0.4 mL/min.
- Column Temp: 45°C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	10	Load
0.50	10	Desalt
2.50	90	Elute Analyte
3.00	90	Wash Column
3.10	10	Re-equilibrate

| 4.50 | 10 | End Run |

Mass Spectrometry Parameters

- Ionization: ESI Positive Mode.
- Scan Type: Multiple Reaction Monitoring (MRM).[\[2\]](#)

MRM Transitions:

Compound	Precursor (m/z)	Product (m/z)	Role	Collision Energy (V)
Flecainide	415.2	398.2	Quantifier (M-NH3)	25
Flecainide	415.2	301.1	Qualifier	35

| Flecainide-d4| 419.2 | 402.2 | IS Quantifier | 25 |

Method Validation & Quality Control

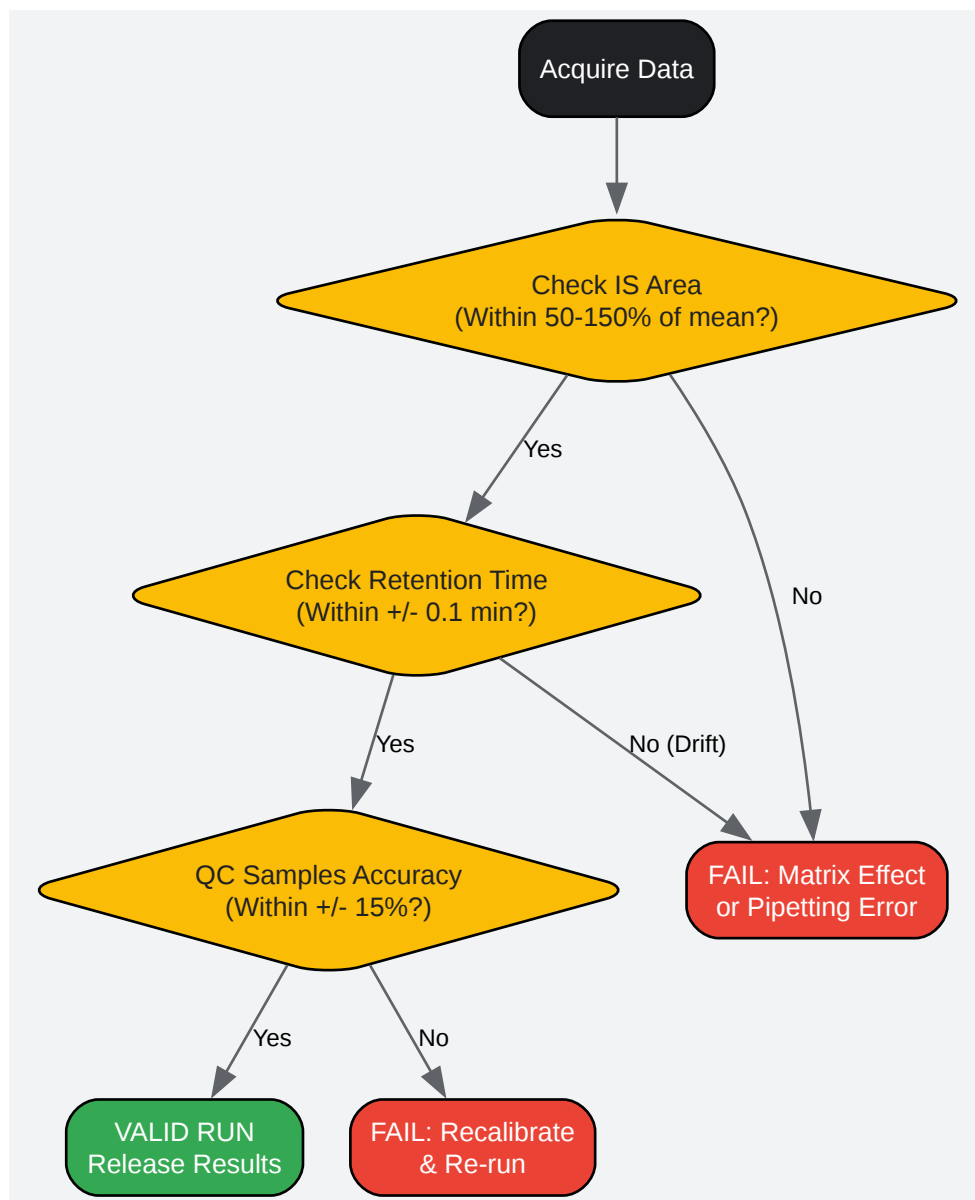
To ensure clinical reliability, the method must be validated according to FDA Bioanalytical Method Validation Guidelines (2018).[\[4\]](#)[\[5\]](#)

Linearity & Sensitivity

- Range: 20 – 1500 ng/mL (Covers therapeutic range of 200–1000 ng/mL).
- LLOQ (Lower Limit of Quantitation): 20 ng/mL (Required for trough levels in neonates).
- Curve Fit: Linear regression with $1/x^2$ weighting.

Acceptance Criteria (Self-Validating Logic)

Every analytical run must pass the following logic check before releasing results to the clinician.



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Figure 2: Automated decision tree for batch acceptance. IS area variation is the primary indicator of matrix suppression or extraction failure.

Clinical Interpretation for Pediatrics

When analyzing results, the scientist must provide context to the clinical team:

- Milk Interaction: Infant formula and milk can reduce the absorption of flecainide.[6] If a neonate's diet changes (e.g., stopping breastfeeding), plasma levels may spike unexpectedly.

- Renal Maturation: In neonates, renal clearance is slower. The half-life may be prolonged (up to 29 hours) compared to older children (11-12 hours).
- Therapeutic Window:
 - Target: 200 – 1000 ng/mL (0.2 – 1.0 mg/L).
 - Toxic: > 1500 ng/mL (Risk of pro-arrhythmia).

References

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